

(Perfluoro-N-hexyl)ethane chemical structure

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Compound of Interest

Compound Name: (Perfluoro-N-hexyl)ethane

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An In-depth Technical Guide to **(Perfluoro-N-hexyl)ethane** for Scientific Professionals

Abstract

(Perfluoro-N-hexyl)ethane, a semifluorinated alkane, stands at the intersection of materials science, biomedical research, and synthetic chemistry. Its unique molecular architecture, combining a highly fluorinated segment with a hydrocarbon tail, imparts a distinct set of physicochemical properties, including chemical inertness, high density, and specific interfacial behaviors. This guide provides a comprehensive technical overview intended for researchers, scientists, and drug development professionals. It delves into the compound's core characteristics, synthesis protocols, spectroscopic identity, and diverse applications, while also addressing critical safety and environmental considerations. The narrative is grounded in established scientific principles, offering field-proven insights into its utility and handling.

Molecular Identity and Physicochemical Characteristics

(Perfluoro-N-hexyl)ethane is a partially fluorinated alkane. The presence of the long perfluorohexyl chain is the dominant factor influencing its physical and chemical properties.

1.1. Chemical Structure and Nomenclature

- IUPAC Name: 1,1,1,2,2,3,3,4,4,5,5,6,6-Tridecafluorooctane[1][2][3]
- CAS Number: 80793-17-5[1][2][4]

- Molecular Formula: $C_8H_5F_{13}$ [\[1\]](#)[\[2\]](#)[\[4\]](#)
- Synonyms: (Perfluorohex-1-yl)ethane, 1H,1H,1H,2H,2H-Perfluorooctane[\[4\]](#)[\[5\]](#)

Caption: Chemical structure of **(Perfluoro-N-hexyl)ethane**.

1.2. Core Physicochemical Data

The combination of a fluorinated chain and a hydrocarbon segment results in properties that are distinct from both fully fluorinated and non-fluorinated analogues.

Table 1: Physicochemical Properties of **(Perfluoro-N-hexyl)ethane**

| Property | Value | Source |
|------------------|-------------------------|-----------------------------------------|
| Molecular Weight | 348.1 g/mol | [1] [2] |
| Density | 1.502 g/cm ³ | [4] |
| Boiling Point | 121.2 °C at 760 mmHg | [4] |
| Flash Point | 34.4 °C | [4] |

| Purity | ≥97% [\[2\]](#) |

Synthesis Methodologies and Rationale

The synthesis of **(Perfluoro-N-hexyl)ethane** and similar semifluorinated alkanes requires controlled fluorination strategies to preserve the hydrocarbon portion of the molecule. General synthesis involves the fluorination of a suitable hydrocarbon precursor, followed by separation and purification.[\[1\]](#)

2.1. Industrial Fluorination: The Fowler Process

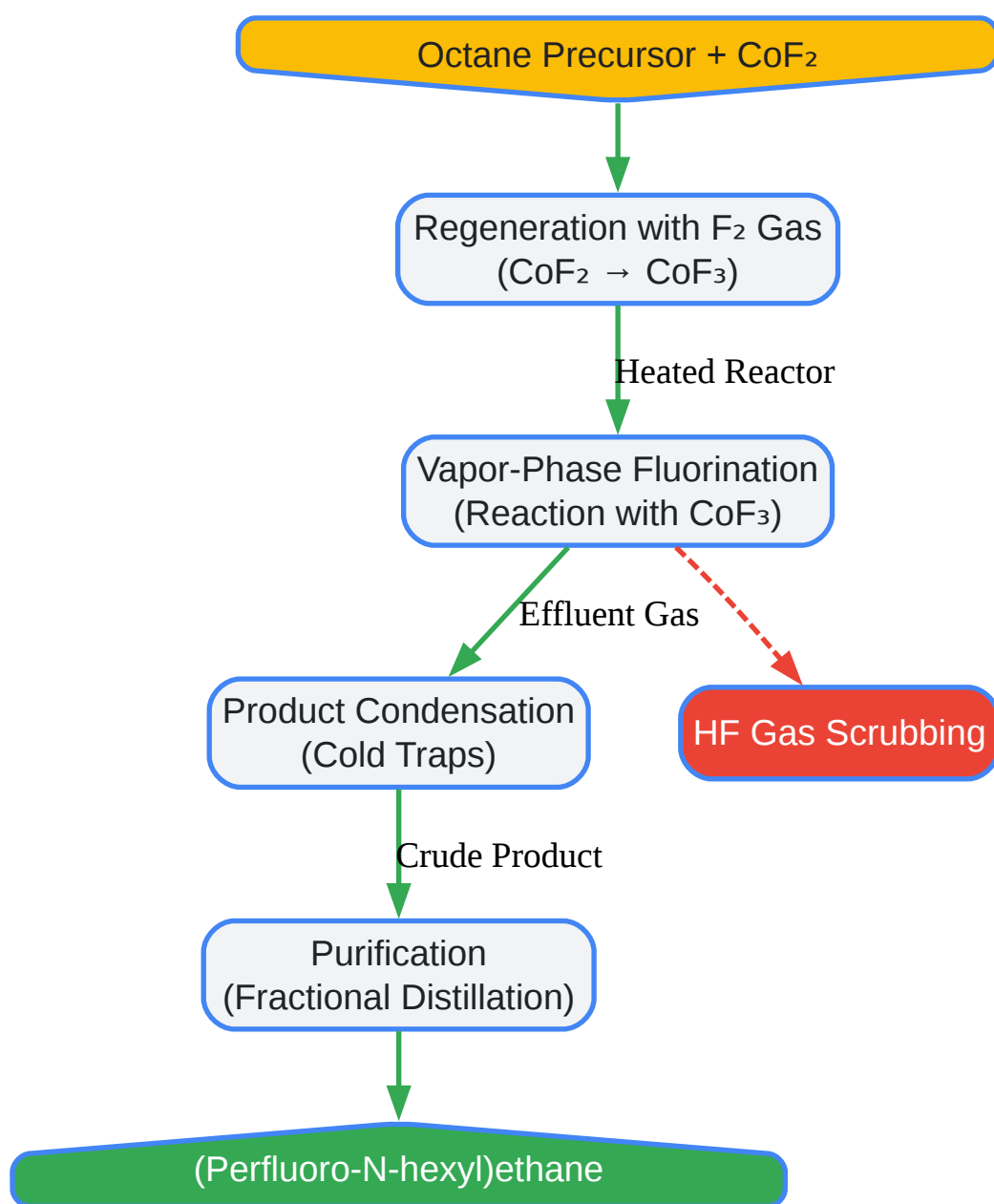
A foundational method for producing perfluorinated compounds is the Fowler process. This technique offers a more controlled alternative to direct fluorination with highly reactive elemental fluorine.[\[1\]](#)

- **Causality of Experimental Choice:** The Fowler process was developed to moderate the extreme reactivity of fluorine gas.^[1] It utilizes a high-valency metal fluoride, typically cobalt trifluoride (CoF_3), as a solid-phase fluorinating agent. The hydrocarbon precursor is passed in the vapor phase over a heated bed of CoF_3 . This allows for a more selective and less fragmenting reaction compared to direct gas-phase fluorination, which is critical for producing a specific carbon backbone without significant byproduct formation.

2.2. Experimental Protocol: Generalized Synthesis Workflow

The following protocol outlines the key steps for synthesizing a perfluoroalkyl alkane like **(Perfluoro-N-hexyl)ethane**.

- **Reactor Charging & Preparation:** A corrosion-resistant tubular reactor (e.g., Monel or nickel) is packed with cobalt(II) fluoride (CoF_2).
- **Fluorinating Agent Regeneration:** Elemental fluorine gas is passed through the reactor at an elevated temperature ($\sim 250^\circ\text{C}$) to convert the CoF_2 to the active fluorinating agent, CoF_3 . This step is highly exothermic and requires careful thermal management. The reactor is then purged with an inert gas (e.g., nitrogen) to remove excess fluorine.
- **Hydrocarbon Introduction:** The reactor temperature is adjusted (typically $150\text{--}300^\circ\text{C}$). The hydrocarbon precursor (octane) is vaporized and passed through the reactor, often diluted with an inert gas to control the reaction rate.
- **Fluorination Reaction:** The vaporized hydrocarbon reacts with the CoF_3 bed, substituting hydrogen atoms with fluorine and producing the desired semifluorinated alkane, hydrogen fluoride (HF), and spent CoF_2 .
- **Product Trapping and Neutralization:** The effluent gas stream, containing the product, HF, and byproducts, is passed through a series of cold traps (typically cooled with dry ice/acetone or liquid nitrogen) to condense the organic products. The highly corrosive HF gas is typically scrubbed using a basic solution or an alkali metal fluoride trap.
- **Purification:** The crude liquid product is a mixture of compounds with varying degrees of fluorination. The final product, **(Perfluoro-N-hexyl)ethane**, is isolated and purified via fractional distillation. The significant difference in boiling points between the desired product and potential byproducts makes this an effective separation technique.



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Caption: High-level workflow for the synthesis of **(Perfluoro-N-hexyl)ethane**.

Applications in Scientific Research and Development

The distinct properties of **(Perfluoro-N-hexyl)ethane** make it a valuable molecule in several advanced scientific fields.^[1]

3.1. Pharmaceutical and Agrochemical Synthesis

Fluorine incorporation is a cornerstone of modern drug design, used to enhance metabolic stability, bioavailability, and binding affinity.[6][7][8] **(Perfluoro-N-hexyl)ethane** serves as a key intermediate or building block for introducing a perfluorohexyl moiety into more complex active pharmaceutical ingredients (APIs).[1] Similarly, in agriculture, it can function as a surfactant or additive in advanced pesticide formulations, leveraging its ability to modify surface properties.[1]

3.2. Advanced Materials and Energy

In materials science, **(Perfluoro-N-hexyl)ethane** is used in the synthesis of specialized perfluorinated monomers.[1] These monomers, which bear acidic groups for proton transport, are critical for developing next-generation Proton Exchange Membranes (PEMs).[1] High-performance PEMs are the core component of fuel cells, and their efficiency is directly tied to the proton conductivity of the membrane material.[1]

3.3. Life Sciences and Biomedical Imaging

The fluorine atoms in **(Perfluoro-N-hexyl)ethane** provide a unique signal for ^{19}F Magnetic Resonance Imaging (MRI). This has led to its use in research settings to enhance MRI signals.[1] Techniques such as parahydrogen-induced polarization (PHIP) have been applied to **(Perfluoro-N-hexyl)ethane** to hyperpolarize the fluorine nuclei, dramatically increasing the ^{19}F MR signal.[1] This opens possibilities for novel contrast agents and molecular imaging probes. Furthermore, its interactions with biological systems are a subject of study; its ability to permeate cell membranes and potentially influence signaling pathways and gene expression is an active area of investigation.[1]

Safety, Handling, and Environmental Considerations

While specific toxicological data for **(Perfluoro-N-hexyl)ethane** is limited, a conservative approach based on the broader class of perfluorinated compounds (PFCs) is warranted.[1]

4.1. Laboratory Handling and Personal Protection

- Ventilation: All work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[9]

- Personal Protective Equipment (PPE): Standard PPE, including safety goggles, gloves (materials like neoprene may offer resistance), and a lab coat, should be worn.[10] Frequent or prolonged skin contact should be avoided, as fluorocarbons can dissolve skin oils, leading to irritation and dermatitis.[10]
- Storage: Store in a cool, dry, well-ventilated place, away from ignition sources and incompatible materials.[9] The container should be tightly sealed.

4.2. Toxicology and Environmental Profile

- Human Health: The primary health risks associated with fluorocarbons at high exposure levels are skin irritation and potential effects on the nervous system.[10]
- Environmental Persistence: PFCs are characterized by their extreme chemical stability, which makes them highly persistent in the environment.[11] They can bioaccumulate, and there is growing scientific evidence of their potential toxicity to humans and ecosystems.[11]
- Regulatory Context: Many PFCs are potent greenhouse gases, with global warming potentials (GWPs) thousands of times greater than carbon dioxide.[12] Their use is regulated under frameworks like the Clean Air Act in the United States and the Federal Halocarbon Regulations in Canada.[12][13] The use of PFCs is often restricted to applications where no technically feasible alternatives exist.[12]

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